

# Application Notes and Protocols for Calculating Exposure Ages Using Beryllium-10 Concentrations

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## Compound of Interest

Compound Name:	Beryllium-10
CAS No.:	14390-89-7
Cat. No.:	B1236284

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These application notes provide a comprehensive overview and detailed protocols for the use of **Beryllium-10** ( $^{10}\text{Be}$ ) concentrations to calculate cosmic ray exposure ages of geological materials. This technique is a powerful tool in Earth sciences and has potential cross-disciplinary applications where surface exposure timing is critical.

## Introduction to Beryllium-10 Exposure Dating

**Beryllium-10** ( $^{10}\text{Be}$ ) is a long-lived radionuclide with a half-life of approximately 1.39 million years.[1] It is formed in the Earth's atmosphere and in situ within the upper few meters of the Earth's surface through the interaction of cosmic rays with atomic nuclei, primarily oxygen and silicon.[2] The concentration of in situ produced  $^{10}\text{Be}$  in a rock or sediment sample is proportional to the duration of its exposure to cosmic radiation at or near the Earth's surface.[3] By measuring the  $^{10}\text{Be}$  concentration, scientists can determine the "exposure age" of a landform, which is the length of time a rock surface has been exposed to the sky.

This method is widely used in geology, glaciology, and archaeology to date events such as glacial retreats, volcanic eruptions, meteorite impacts, and the age of stone artifacts.[1][2][4]

## Principles of $^{10}\text{Be}$ Production

There are two primary pathways for the production of  $^{10}\text{Be}$ :

- **Atmospheric (Meteoric) Production:** High-energy cosmic rays spallate nitrogen and oxygen nuclei in the atmosphere, creating  $^{10}\text{Be}$ . [5][6][7] This  $^{10}\text{Be}$  is then removed from the atmosphere through precipitation and dry fallout, adsorbing onto soil and sediment particles. [7][8]
- **In Situ Production:** Secondary cosmic ray particles (mostly neutrons) penetrate the Earth's surface and interact with the nuclei of silicon (Si) and oxygen (O) atoms within minerals like quartz ( $\text{SiO}_2$ ), producing  $^{10}\text{Be}$  directly within the rock. [2]

For exposure dating of rock surfaces, in situ produced  $^{10}\text{Be}$  is the primary focus.

## Quantitative Data for $^{10}\text{Be}$ Exposure Dating

Accurate exposure age calculations rely on precise and accurate values for several key parameters. The following tables summarize essential quantitative data.

Parameter	Value	Reference(s)
$^{10}\text{Be}$ Half-life ( $T_{1/2}$ )	$1.387 \pm 0.012$ million years	[6]
Decay Constant ( $\lambda$ )	$4.99 \times 10^{-7}$ per year	Calculated from half-life
Stable Isotope	$^9\text{Be}$	[1]

Table 1: Physical Constants for **Beryllium-10**.

Location/Scaling Model	<sup>10</sup> Be Production Rate (atoms/g SiO <sub>2</sub> /yr)	Reference(s)
Sea Level, High Latitude (SLHL) - Lal/Stone Scaling	~3.96 ± 0.15	
Sea Level, High Latitude (SLHL) - CRONUS-Earth Project	~4.0 to 5.0 (varies with specific model)	[1]
Arctic - Baffin Bay Region (Lal/Stone Scaling)	3.96 ± 0.07	
Northeastern North America	3.91 ± 0.19	
New Zealand - Southern Alps	3.84 ± 0.08	[9]

Table 2: Sea Level High Latitude (SLHL) in situ <sup>10</sup>Be Production Rates in Quartz. Production rates are subject to ongoing refinement and depend on the scaling model used to account for variations in cosmic ray flux with latitude, altitude, and time.

## Experimental Protocols

The following protocols provide a detailed methodology for the determination of <sup>10</sup>Be concentrations in quartz-rich rock samples for the purpose of exposure age dating.

### Sample Collection and Physical Preparation

- Site Selection: Choose stable, well-preserved rock surfaces with a simple exposure history. Avoid areas with significant erosion, burial, or shielding from the sky.[10]
- Sample Collection: Collect the top few centimeters of the rock surface.[10] Document the sample's latitude, longitude, altitude, thickness, and any topographic shielding (e.g., from surrounding mountains).[11][12]
- Crushing and Sieving:
  - Break the rock sample into smaller pieces (< 5-6 cm) using a hammer.

- Crush the sample to a sand-sized fraction using a jaw crusher or disc mill.
- Sieve the crushed material to isolate the desired grain size, typically between 250 and 850 micrometers.[13]

## Quartz Purification

The goal is to obtain pure quartz ( $\text{SiO}_2$ ) by removing other minerals.

- Magnetic Separation: Use a magnetic separator to remove magnetic minerals.[6]
- Acid Etching:
  - Leach the sample in hydrochloric acid (HCl) to remove carbonates and other acid-soluble minerals.[8]
  - Perform repeated etches with a dilute hydrofluoric (HF) and nitric acid ( $\text{HNO}_3$ ) mixture to remove feldspars and meteoric  $^{10}\text{Be}$  that may be attached to the grain surfaces.[6][14]
- Purity Check: After purification, a small aliquot of the quartz can be dissolved and analyzed by Inductively Coupled Plasma - Optical Emission Spectrometry (ICP-OES) to check for elemental impurities (e.g., Al, Fe, Ti). Aluminum concentrations should ideally be below 200 ppm.

## Beryllium Extraction

- Dissolution:
  - Weigh a precise amount of the purified quartz (typically 10-30 g).
  - Add a known amount of a  $^9\text{Be}$  carrier solution (a solution with a known concentration of  $^9\text{Be}$  and a very low  $^{10}\text{Be}/^9\text{Be}$  ratio).[6]
  - Dissolve the quartz and carrier mixture in concentrated hydrofluoric acid (HF).[6]
- Precipitation and Purification:
  - After dissolution, remove fluoride by fuming with perchloric or sulfuric acid.

- Precipitate beryllium hydroxide  $[\text{Be}(\text{OH})_2]$  by adding ammonia to raise the pH.[2]
- Further purify the beryllium through a series of precipitation and/or ion exchange chromatography steps to separate it from other elements, particularly boron, which contains the stable isobar  $^{10}\text{B}$  that can interfere with Accelerator Mass Spectrometry (AMS) measurements.[6][15]
- Oxide Formation: Calcine the purified beryllium hydroxide in a furnace at approximately  $900^\circ\text{C}$  to convert it to beryllium oxide ( $\text{BeO}$ ).[2]

## Accelerator Mass Spectrometry (AMS) Measurement

- Target Preparation: Mix the  $\text{BeO}$  powder with a conductive binder, typically niobium (Nb) or silver (Ag), and press it into a target cathode.[3]
- AMS Analysis:
  - The target is placed in the ion source of the AMS.
  - $\text{BeO}^-$  ions are generated and accelerated.
  - In the accelerator, the molecular ions are stripped of their electrons, breaking them apart into atomic ions.
  - A series of magnets and detectors are used to separate  $^{10}\text{Be}$  from the much more abundant  $^9\text{Be}$  and the interfering isobar  $^{10}\text{B}$ . [3][16]
  - The ratio of  $^{10}\text{Be}$  to  $^9\text{Be}$  is measured by comparing the count rate of  $^{10}\text{Be}$  in a detector to the beam current of  $^9\text{Be}$  measured in a Faraday cup. [3][16]

## Calculation of Exposure Age

The exposure age is calculated from the measured  $^{10}\text{Be}$  concentration in the sample.

- Calculate  $^{10}\text{Be}$  Concentration: The concentration of  $^{10}\text{Be}$  (atoms per gram of quartz) is calculated from the AMS-measured  $^{10}\text{Be}/^9\text{Be}$  ratio and the known amount of  $^9\text{Be}$  carrier added to the sample. The contribution of  $^{10}\text{Be}$  from procedural blanks must be subtracted. [17]

- Determine the Production Rate: The sea-level high-latitude (SLHL) production rate must be scaled to the specific latitude and altitude of the sample collection site. This is done using scaling models that account for the variation in cosmic ray flux.[\[1\]](#)[\[9\]](#) Corrections for topographic shielding and sample thickness are also applied.
- Calculate Exposure Age (T): For a simple exposure history with no erosion, the age is calculated using the following equation:

$$T = - (1 / \lambda) * \ln(1 - (N * \lambda / P))$$

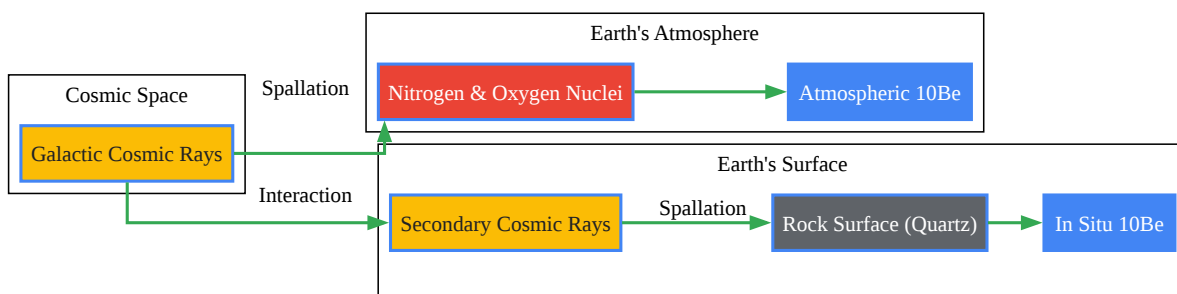
Where:

- T is the exposure age in years.
- N is the measured concentration of  $^{10}\text{Be}$  (atoms/g).
- $\lambda$  is the decay constant of  $^{10}\text{Be}$  ( $4.99 \times 10^{-7} \text{ yr}^{-1}$ ).
- P is the site-specific  $^{10}\text{Be}$  production rate (atoms/g/yr).

Several online calculators are available to perform these calculations, which can account for more complex scenarios such as surface erosion and corrections for snow or soil shielding.[\[11\]](#)  
[\[12\]](#)[\[18\]](#)

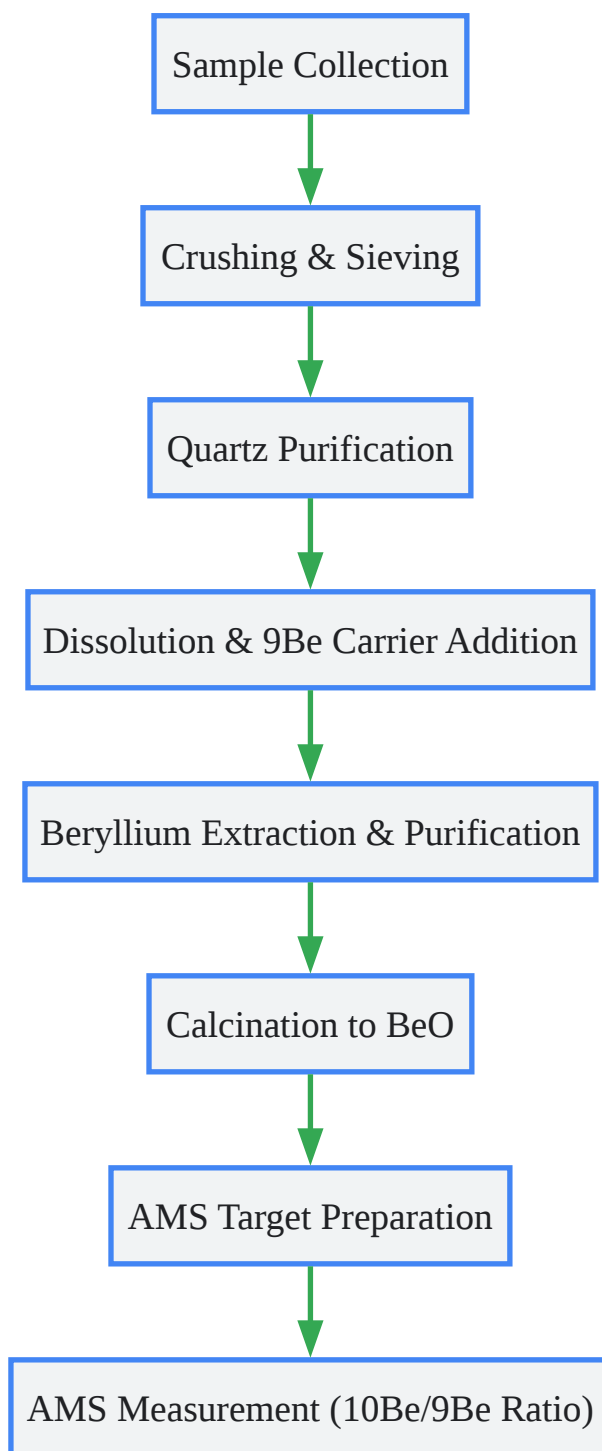
## Visualizations

### Signaling Pathways and Workflows



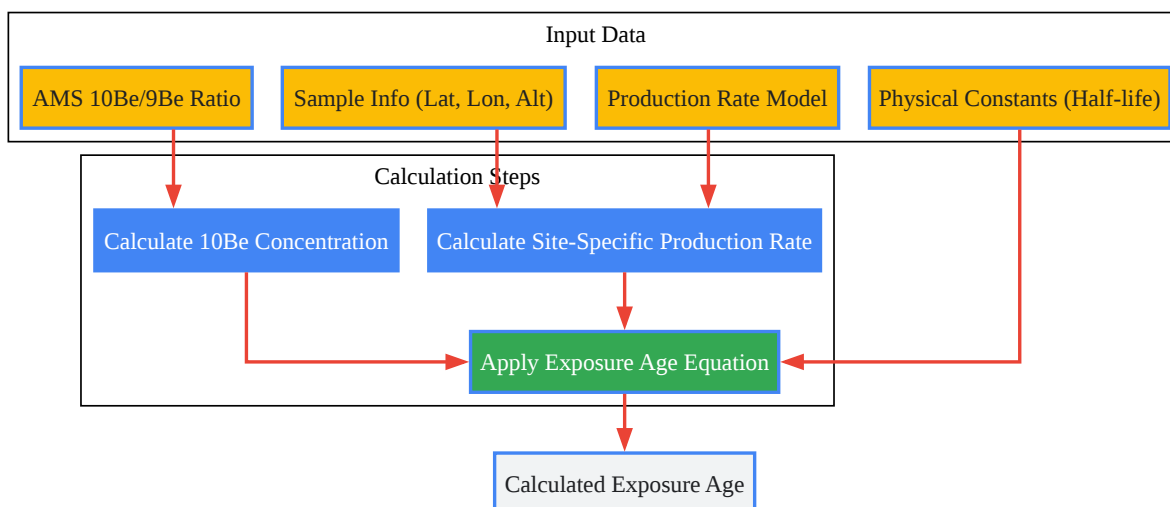
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Caption: Production pathways of atmospheric and in situ **Beryllium-10**.



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Caption: Experimental workflow for  $^{10}\text{Be}$  sample preparation and analysis.



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Caption: Logical workflow for calculating  $^{10}\text{Be}$  exposure age from raw data.

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